

# health and safety information for 4,4'-Methylenebis(N,N-diethylaniline)

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## Compound of Interest

Compound Name: 4,4'-Methylenebis(N,N-diethylaniline)

Cat. No.: B091456

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An In-depth Technical Guide to the Health and Safety of **4,4'-Methylenebis(N,N-diethylaniline)**

For Researchers, Scientists, and Drug Development Professionals

## Disclaimer

This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). The toxicological properties of **4,4'-Methylenebis(N,N-diethylaniline)** have not been fully investigated. Information from structurally related compounds is included for context and should be interpreted with caution. Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

## Chemical Identification

**4,4'-Methylenebis(N,N-diethylaniline)** is an aromatic amine used as an intermediate in organic synthesis, potentially in the development of dyes, catalysts, and other specialized chemicals[1].

Identifier	Data
IUPAC Name	4-[[4-(diethylamino)phenyl]methyl]-N,N-diethylaniline[2]
Synonyms	bis(N,N-diethylaminophenyl)methane, 4,4'-Methylenebis(N,N-diethylbenzenamine), Bis(4-diethylaminophenyl)methane[1]
CAS Number	135-91-1[2][3]
Molecular Formula	C <sub>21</sub> H <sub>30</sub> N <sub>2</sub> [2][3]
Molecular Weight	310.48 g/mol [3]
Chemical Structure	<chem>CCN(CC)c1ccc(Cc2ccc(cc2)N(CC)CC)cc1</chem>

## Hazard Identification and Classification

Specific hazard data for this compound is limited. The primary classification available is based on its environmental impact. However, due to its structure as an aniline derivative, other potential health hazards should be assumed in the absence of data.

GHS Classification: According to aggregated data from notifications to the ECHA C&L Inventory, this substance is classified as:

- Aquatic Chronic 4 (H413): May cause long lasting harmful effects to aquatic life[2].

Potential Health Hazards (Inferred from Structurally Related Compounds):

- Methemoglobinemia: Aniline and its derivatives are known to be potent inducers of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, impairing oxygen transport and leading to cyanosis, headache, dizziness, and in severe cases, death[4][5][6]. The onset of symptoms can be delayed for 2-4 hours or longer[7].
- Skin and Eye Irritation: Aromatic amines can cause skin and eye irritation[7][8].
- Organ Toxicity: Chronic exposure to related anilines has been associated with effects on the blood, central nervous system (CNS), liver, and spleen[9].

- **Carcinogenicity:** While data for this specific compound is unavailable, some related methylene-bridged aromatic amines are classified as suspected carcinogens.

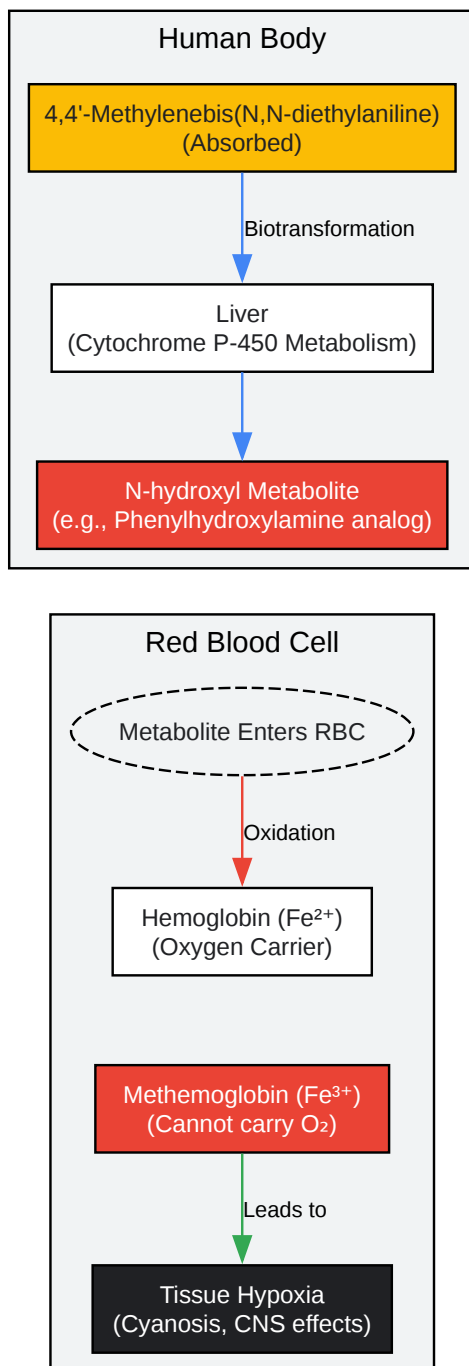
## Toxicological Information

Detailed toxicological studies for **4,4'-Methylenebis(N,N-diethylaniline)** are not readily available in the public domain. Therefore, quantitative data such as LD50 or LC50 values are not established. The primary toxicological concern for aniline derivatives is the induction of methemoglobinemia[10].

**Mechanism of Toxicity: Aniline-Induced Methemoglobinemia** Aniline itself is not the direct cause of methemoglobin formation. It undergoes biotransformation in the liver, primarily by the cytochrome P-450 system, to form metabolites like phenylhydroxylamine[4][5][11]. These metabolites enter the red blood cells and engage in a redox cycle. They oxidize the ferrous iron ( $\text{Fe}^{2+}$ ) in hemoglobin to its ferric state ( $\text{Fe}^{3+}$ ), forming methemoglobin (MetHb)[5]. This process can also generate reactive oxygen species, leading to further cellular damage[10].

Phenylhydroxylamine is considered the primary mediator of aniline-induced methemoglobinemia[11].

## Potential Mechanism of Aniline Derivative-Induced Methemoglobinemia

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Caption: Potential metabolic pathway for aniline-induced methemoglobinemia.

## First Aid Measures

In the absence of substance-specific data, the following first aid measures, adapted from guidelines for related aromatic amines, are recommended[8][12]. Medical attention should be sought immediately in all cases of significant exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration (do not use mouth-to-mouth). If breathing is difficult, give oxygen. Call a poison center or doctor immediately[8][12].
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Call a poison center or doctor if you feel unwell[8][12].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical advice[12].
Ingestion	Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately[8][12].
Notes to Physician	Treat symptomatically and supportively. Be alert for delayed onset of methemoglobinemia. Monitor methemoglobin levels, blood chemistry, and liver function. Methylene blue may be indicated for severe methemoglobinemia[8].

## Physical and Chemical Properties

The following table summarizes the available physical and chemical data for **4,4'-Methylenebis(N,N-diethylaniline)**.

Property	Value	Source
Appearance	Solid / Crystalline compound	<a href="#">[13]</a>
Melting Point	43.5 - 44 °C	<a href="#">[1]</a>
Boiling Point	443.5 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	198.3 °C	<a href="#">[1]</a>
Water Solubility	Insoluble (predicted)	<a href="#">[7]</a>
Molecular Weight	310.48 g/mol	<a href="#">[3]</a>

## Handling, Storage, and Personal Protective Equipment (PPE)

### Safe Handling:

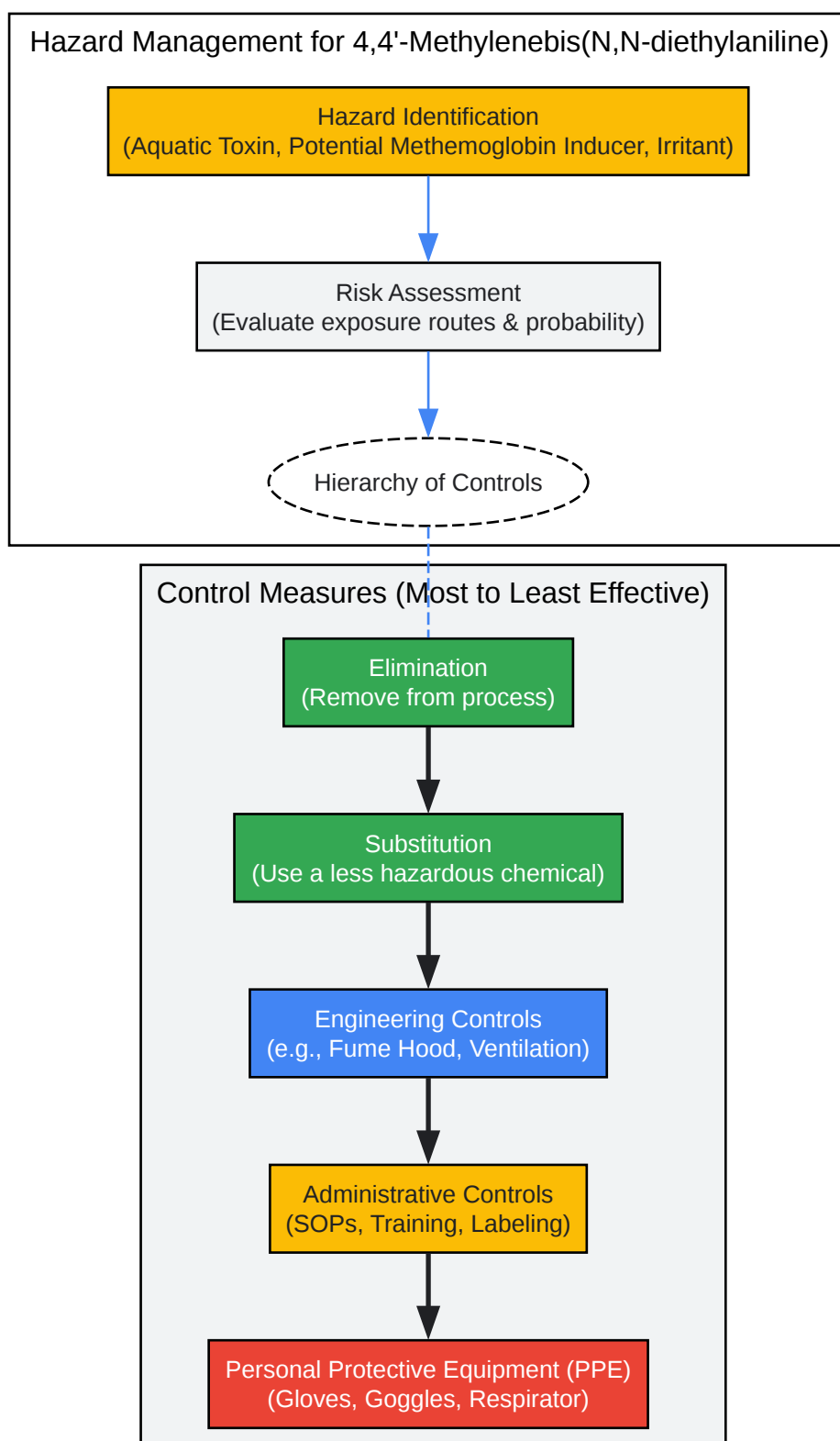
- Use only in a well-ventilated area, preferably within a chemical fume hood[\[8\]](#).
- Avoid contact with skin, eyes, and clothing. Do not breathe dust[\[8\]](#).
- Wash hands thoroughly after handling[\[12\]](#).
- Keep away from heat, sparks, and open flames[\[12\]](#).
- Minimize dust generation and accumulation[\[8\]](#).

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area[\[8\]](#)[\[12\]](#).
- Store locked up[\[12\]](#).
- Store away from incompatible substances such as strong oxidizing agents and acids[\[13\]](#).

#### Personal Protective Equipment (PPE):

- Engineering Controls: A chemical fume hood is the preferred engineering control. Facilities should be equipped with an eyewash station and a safety shower[8][12].
- Eye/Face Protection: Wear chemical safety goggles or a face shield[12].
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure[12].
- Respiratory Protection: If engineering controls are insufficient or for high-concentration exposures, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and particulates[12].



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Caption: Workflow for chemical hazard identification and risk management.



## Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures[13].
- Conditions to Avoid: Heat, flames, sparks, and dust generation[12].
- Incompatible Materials: Incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides[7][13].
- Hazardous Decomposition Products: Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides[12].

## Experimental Protocols

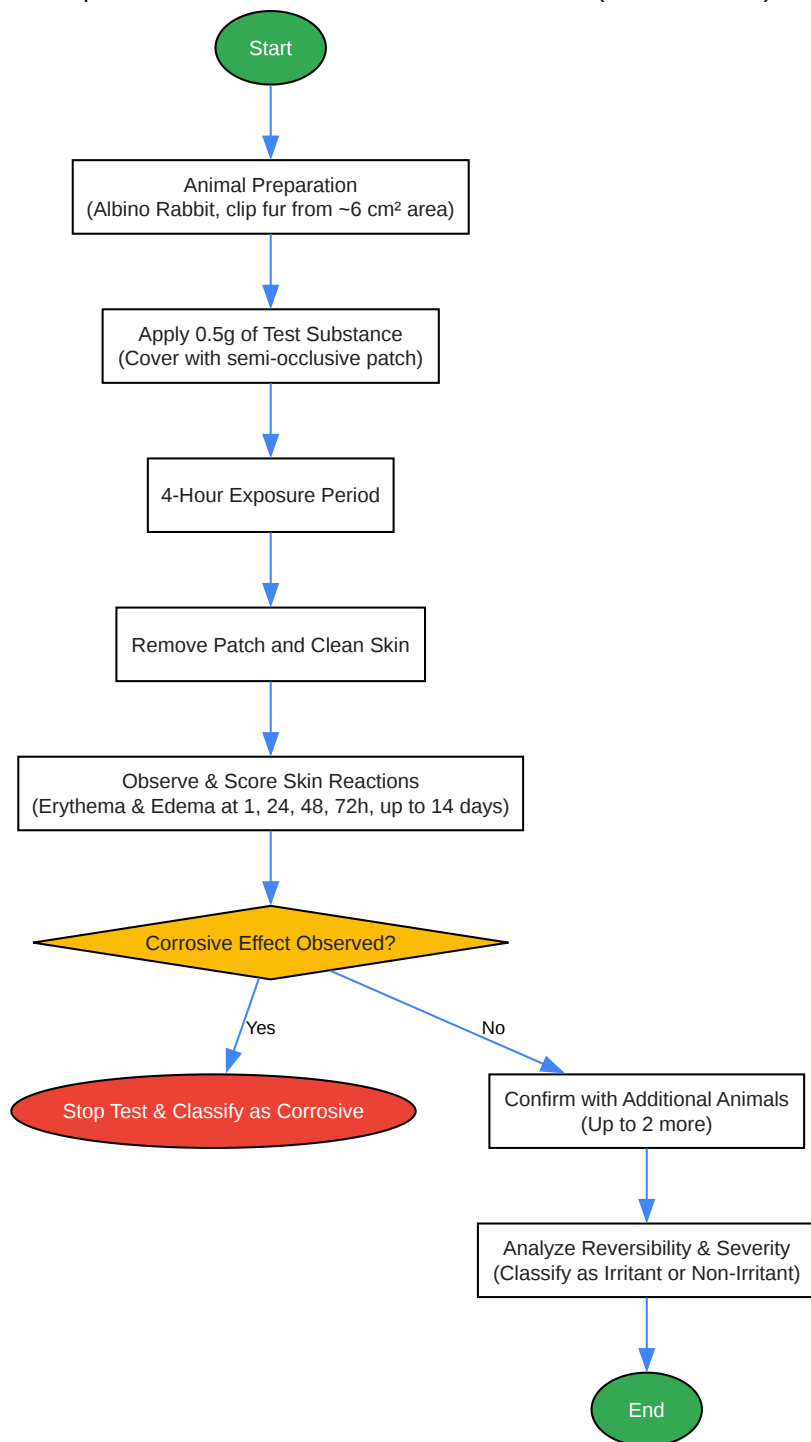
When specific toxicological data is required, standardized tests are performed. The following are summaries of relevant OECD Test Guidelines (TG) that would be used to assess the hazards of a chemical like **4,4'-Methylenebis(N,N-diethylaniline)**.

### 8.1 Acute Dermal Irritation/Corrosion (Based on OECD TG 404)

- Purpose: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage after a single application[14].
- Methodology:
  - Animal Model: The albino rabbit is the preferred species[15][16].
  - Preparation: Approximately 24 hours before the test, fur is removed from a small area (~6 cm<sup>2</sup>) on the animal's back[16].
  - Application: A dose of 0.5 g of the solid substance (moistened with a small amount of water) is applied to the prepared skin patch. The patch is covered with a porous gauze dressing under semi-occlusive conditions[14][15].
  - Exposure: The exposure period is 4 hours[15][16]. After this period, the residual test substance is removed.

- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and daily thereafter for up to 14 days[14][15].
- Scoring: Lesions are scored using a standardized grading system. The reversibility of the observed effects is a key endpoint.
- Testing Strategy: The test is conducted sequentially. It begins with a single animal. If a corrosive effect is observed, no further testing is needed. If not, the test is confirmed with additional animals[14].

## Experimental Workflow for Acute Dermal Irritation (OECD TG 404)

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Caption: A simplified workflow for the OECD 404 dermal irritation test.

## 8.2 Acute Eye Irritation/Corrosion (Based on OECD TG 405)

- Purpose: To assess the potential of a substance to cause damage to the eye after a single application to the conjunctival sac[17][18].
- Methodology:
  - Pre-Considerations: Before any in-vivo testing, a weight-of-the-evidence analysis is performed, including results from in-vitro tests and dermal corrosion tests (a dermal corrosive is presumed to be an eye corrosive)[19][20].
  - Animal Model: The albino rabbit is the recommended species[17][21].
  - Application: A single dose of the test substance (e.g., 0.1 mL of liquid or not more than 0.1 g of a solid) is placed into the conjunctival sac of one eye. The other eye serves as an untreated control[17][20].
  - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application[17]. The observation period may be extended to 21 days to assess the reversibility of effects.
  - Scoring: Lesions of the cornea, iris, and conjunctiva are scored numerically to evaluate the degree of irritation.
  - Animal Welfare: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress[17][19].

## 8.3 Acute Dermal Toxicity (Based on OECD TG 402)

- Purpose: To determine the adverse effects that occur within a short time of dermal exposure to a substance[22][23][24].
- Methodology:
  - Animal Model: Rats, rabbits, or guinea pigs may be used; rats are common[24][25].
  - Preparation: Fur is clipped from the dorsal area of the animal, covering at least 10% of the body surface area[25].

- Application: The test substance is applied uniformly over the prepared area and held in contact with the skin with a porous dressing for a 24-hour period[26].
- Dose: A stepwise, fixed-dose procedure is used, starting with a dose expected to produce toxicity without mortality. Doses are adjusted in subsequent steps based on the observed effects[23].
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly[26].
- Endpoint: The test allows for classification of the substance according to the Globally Harmonized System (GHS) and can provide an estimate of the LD50 (lethal dose, 50%) [23].

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- To cite this document: BenchChem. [health and safety information for 4,4'-Methylenebis(N,N-diethylaniline)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091456#health-and-safety-information-for-4-4-methylenebis-n-n-diethylaniline]

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